

Personal protective equipment for handling 2'-Deoxyadenosine-5'-triphosphate trisodium

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Compound of Interest

Compound Name: 2'-Deoxyadenosine-5'-triphosphate trisodium

Cat. No.: B8002965

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Essential Safety and Handling Guide for 2'-Deoxyadenosine-5'-triphosphate Trisodium

This guide provides crucial safety and logistical information for the handling and disposal of **2'-Deoxyadenosine-5'-triphosphate trisodium** (dATP). Adherence to these procedures is vital for ensuring a safe laboratory environment and maintaining the integrity of your research.

Hazard Assessment

2'-Deoxyadenosine-5'-triphosphate trisodium is not classified as a hazardous substance or mixture according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^{[1][2]} However, it is recommended to handle it with the standard care accorded to all laboratory chemicals. Potential routes of exposure include inhalation, ingestion, and contact with skin or eyes.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safe handling of dATP.

PPE Category	Item	Specifications	Purpose
Hand Protection	Disposable Gloves	Nitrile or Latex	Prevents direct skin contact.
Eye Protection	Safety Glasses or Goggles	ANSI Z87.1-compliant	Protects eyes from potential splashes.[3]
Body Protection	Laboratory Coat	Standard	Protects skin and clothing from contamination.[3]

Operational Plan: Step-by-Step Handling Protocol

3.1. Preparation and Handling:

- Designated Area: Conduct all handling and preparation of dATP in a designated, clean laboratory area to prevent cross-contamination.[4]
- Don PPE: Before handling the substance, ensure all recommended PPE is worn correctly.
- Avoid Dust Formation: If working with the lyophilized powder form, open the container carefully to avoid generating dust.[5]
- Weighing: If weighing is required, perform this in a chemical fume hood or a balance enclosure to contain any airborne particles.
- Reconstitution: When preparing solutions, add the solvent slowly to the powder to prevent splashing. If using water as the stock solution, it is recommended to filter and sterilize it with a 0.22 µm filter before use.[6]
- Labeling: Clearly label all containers with the substance name, concentration, preparation date, and your initials.[7][8]

3.2. Storage:

- Short-term Storage: Store dATP solutions at -20°C.
- Long-term Storage: For long-term stability, store at -20°C or -80°C.[6]

- General Storage: Keep the container tightly closed in a dry and cool place.[\[5\]](#)

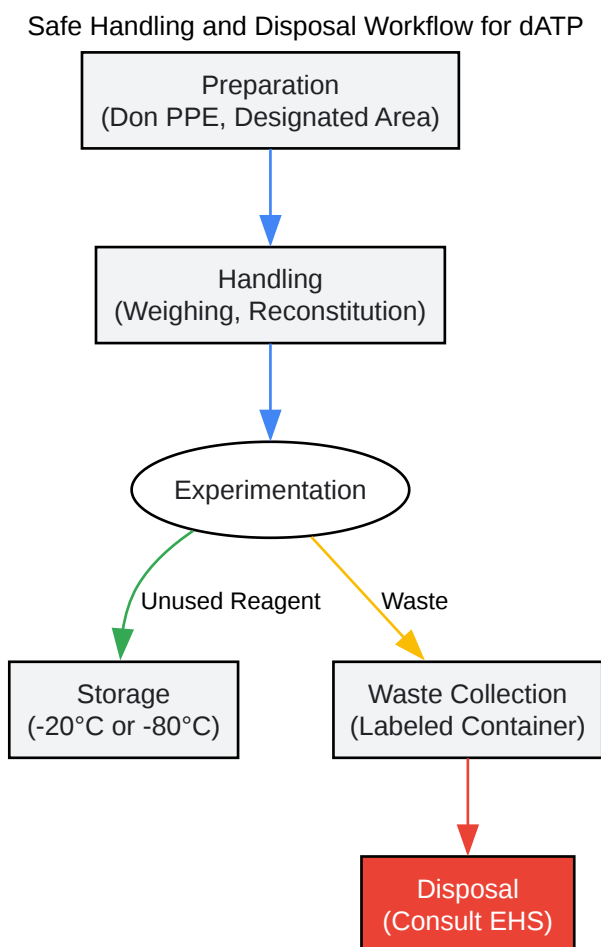
Disposal Plan

Dispose of dATP and its containers in accordance with local, state, and federal regulations.[\[3\]](#)

- Waste Collection: Collect waste dATP solutions in a designated, clearly labeled waste container.
- Avoid Drains: Do not dispose of dATP solutions down the drain.[\[5\]](#)
- Consult Safety Officer: Consult with your institution's Environmental Health and Safety (EHS) department or a qualified waste disposal service for proper disposal procedures.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling and disposing of **2'-Deoxyadenosine-5'-triphosphate trisodium**.



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Caption: Workflow for the safe handling and disposal of dATP.

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